

1-Phenylcyclohexanecarbonitrile reactivity and functional groups

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Compound of Interest

Compound Name: **1-Phenylcyclohexanecarbonitrile**

Cat. No.: **B1583788**

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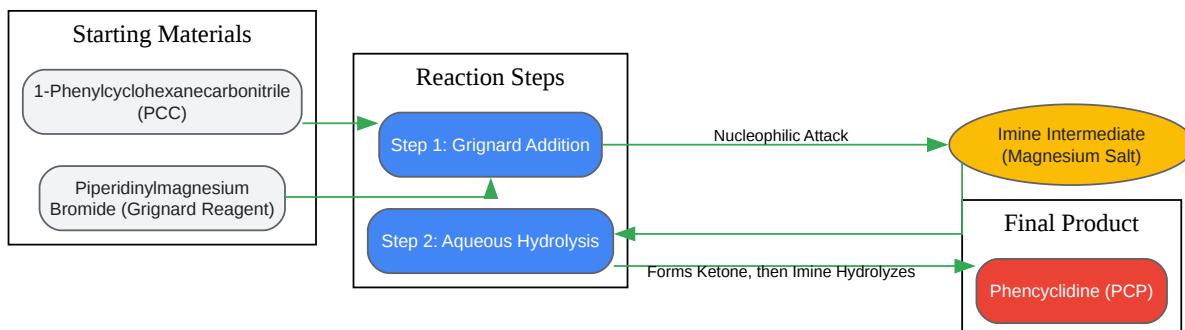
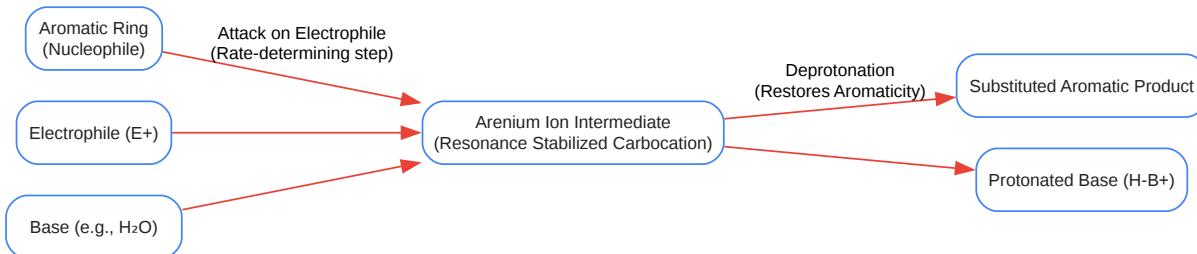
An In-Depth Technical Guide to **1-Phenylcyclohexanecarbonitrile**: Reactivity, Functional Groups, and Synthetic Utility

Introduction: The Duality of a Key Intermediate

1-Phenylcyclohexanecarbonitrile (PCC), with CAS number 2201-23-2, is an organic compound whose significance is twofold.^[1] To the synthetic organic chemist, it represents a versatile building block, a tertiary nitrile whose sterically hindered structure presents both unique challenges and opportunities. To the forensic chemist and regulatory bodies, it is primarily known as a crucial and controlled precursor in the illicit synthesis of Phencyclidine (PCP), a dissociative anesthetic with a high potential for abuse.^{[2][3]} This guide provides a detailed exploration of the chemical properties, functional group reactivity, and synthetic applications of PCC, aimed at researchers, scientists, and professionals in drug development who require a deep, mechanistic understanding of this pivotal molecule.

Molecular Architecture and Physicochemical Properties

The structure of **1-Phenylcyclohexanecarbonitrile** features a quaternary carbon atom bonded to four distinct groups: a phenyl ring, a cyclohexyl ring (of which it is a part), and a nitrile (cyano) group. This sterically congested arrangement is central to its reactivity.



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